

An In-depth Technical Guide to Ethyl 2-[4-(chloromethyl)phenyl]propanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-[4-(chloromethyl)phenyl]propanoate

Cat. No.: B129054

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical, physical, and potential pharmacological properties of **Ethyl 2-[4-(chloromethyl)phenyl]propanoate**. It is intended for researchers, scientists, and professionals involved in drug development and medicinal chemistry. This document outlines the compound's structure, properties, a proposed synthesis protocol, and its likely biological context, including a detailed experimental protocol for assessing its activity as a cyclooxygenase (COX) inhibitor.

Chemical and Physical Properties

Ethyl 2-[4-(chloromethyl)phenyl]propanoate is a halogenated aromatic carboxylic acid ester. Structurally, it is an ester derivative of 2-phenylpropanoic acid, placing it in the broader class of "profen" precursors, which are well-known nonsteroidal anti-inflammatory drugs (NSAIDs). The presence of a reactive chloromethyl group at the para position of the phenyl ring makes it a valuable intermediate for further chemical modifications.

General Information

Property	Value	Source
IUPAC Name	ethyl 2-[4-(chloromethyl)phenyl]propanoate	PubChem[1]
Synonyms	2-(4-chloromethyl-phenyl)-propionic acid ethyl ester, Ibuprofen Impurity 51	PubChem[1]
CAS Number	43153-03-3	PubChem[1]
Molecular Formula	C ₁₂ H ₁₅ ClO ₂	PubChem[1]
Molecular Weight	226.70 g/mol	PubChem[1]

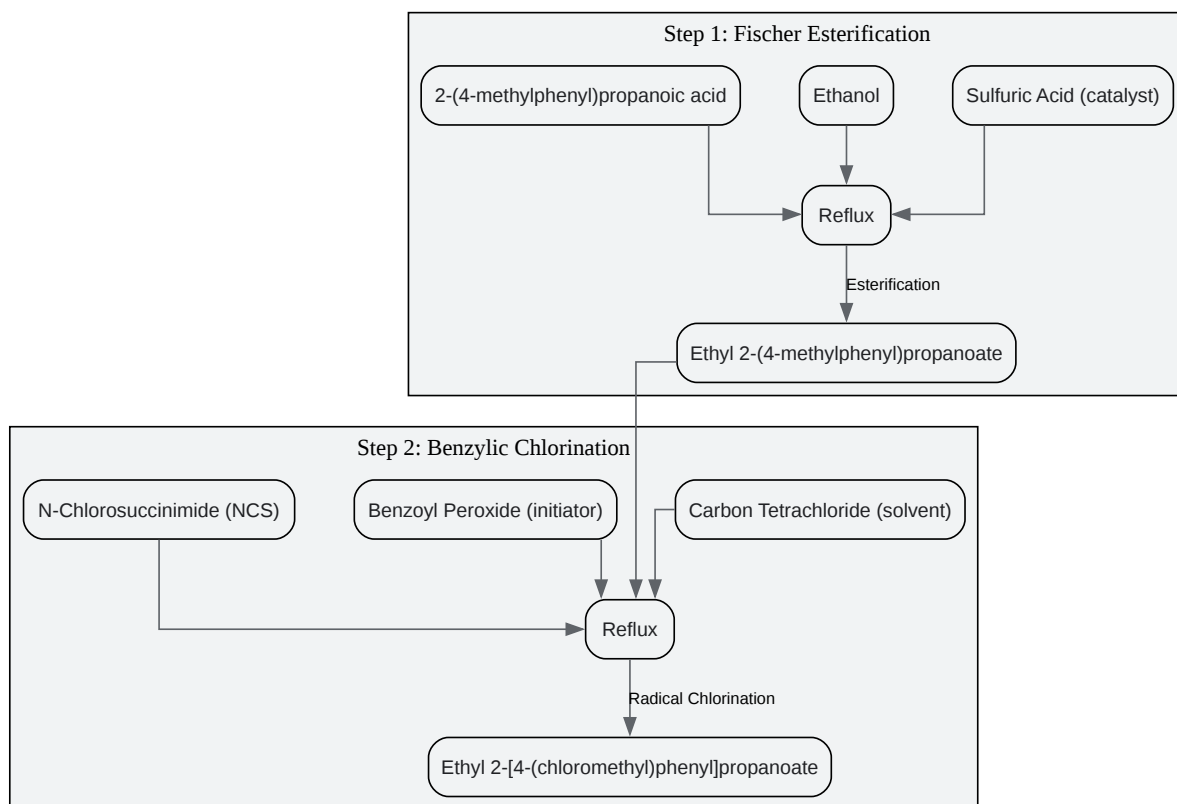
Physicochemical Properties

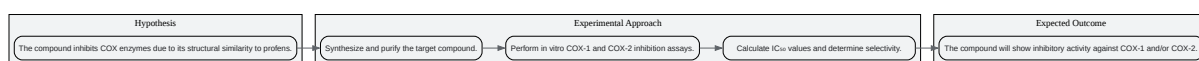
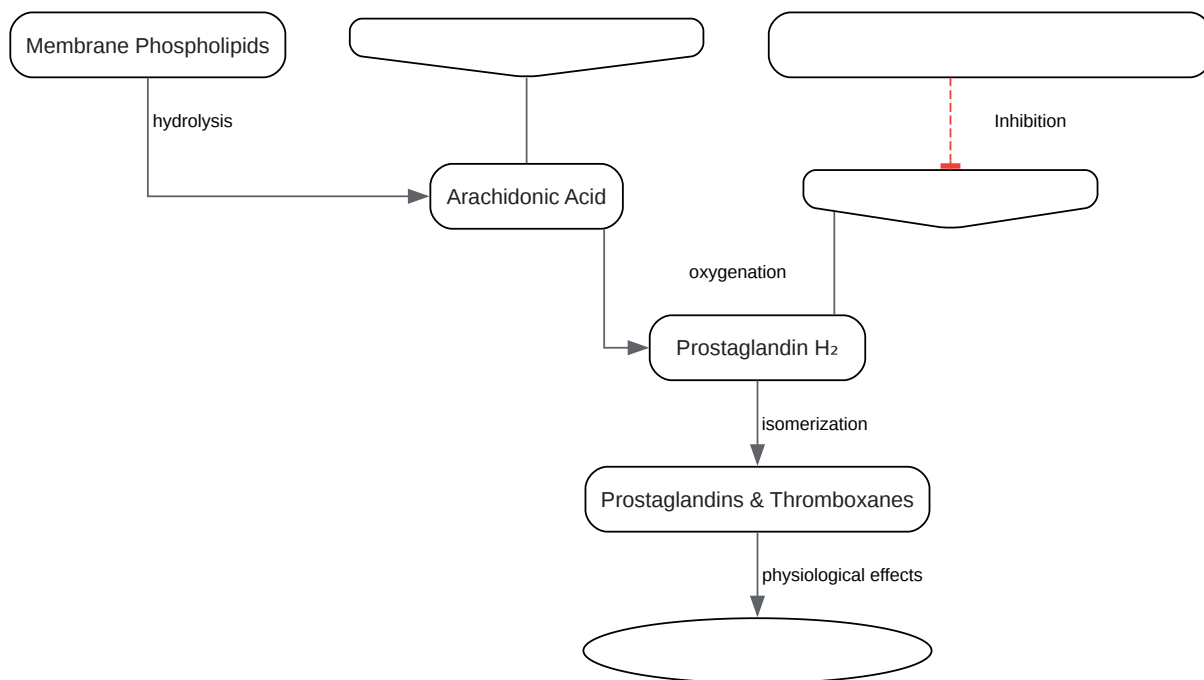
Property	Value	Source
Boiling Point	303.8 ± 22.0 °C (Predicted)	ChemicalBook
Density	1.112 ± 0.06 g/cm ³ (Predicted)	ChemicalBook
XLogP3	3.5	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Topological Polar Surface Area	26.3 Å ²	PubChem[1]

Synthesis and Purification

The following is a proposed experimental protocol for the synthesis of **Ethyl 2-[4-(chloromethyl)phenyl]propanoate**. This procedure is based on established methods for esterification and benzylic chlorination.

Proposed Synthesis Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Frontiers | Arachidonic Acid Metabolism Pathway Is Not Only Dominant in Metabolic Modulation but Associated With Phenotypic Variation After Acute Hypoxia Exposure [frontiersin.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-[4-(chloromethyl)phenyl]propanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129054#what-are-the-properties-of-ethyl-2-4-chloromethyl-phenyl-propanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com